

2-Amino-4-methoxybenzoic acid solubility data

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Compound of Interest

Compound Name: 2-Amino-4-methoxybenzoic acid

Cat. No.: B181750

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An In-depth Technical Guide on the Physicochemical Properties of 2-Amino-4-methoxybenzoic Acid

For researchers, scientists, and professionals in drug development, a thorough understanding of the physicochemical properties of active pharmaceutical ingredients and their intermediates is paramount. This guide focuses on **2-Amino-4-methoxybenzoic acid**, a key organic building block, providing available data on its solubility, detailed experimental protocols for its synthesis, and a visual representation of its synthetic pathway.

Physicochemical Properties

2-Amino-4-methoxybenzoic acid (CAS: 4294-95-5) is a derivative of benzoic acid with the molecular formula $C_8H_9NO_3$ and a molecular weight of 167.16 g/mol.[1] It typically appears as a white to off-white or light yellow to light orange powder or crystalline solid.[2]

Solubility Data

Precise quantitative solubility data for **2-Amino-4-methoxybenzoic acid** in various solvents at different temperatures is not readily available in the reviewed literature. However, qualitative assessments indicate its solubility in water and various organic solvents.[3] For illustrative purposes, the following table provides solubility data for the closely related compound, 4-methoxybenzoic acid, which can offer insights into the expected solubility behavior of **2-Amino-4-methoxybenzoic acid** due to structural similarities. It is important to note that these values are for 4-methoxybenzoic acid and should be used as a general guide only.

Table 1: Mole Fraction Solubility (x) of 4-Methoxybenzoic Acid in Various Solvents at Different Temperatures

Temperature (K)	1-Butanol	Isobutanol	2-Butanol	1-Pentanol	Ethylene Glycol
283.15	0.0895	0.0768	0.0987	0.0712	0.0123
288.15	0.1083	0.0935	0.1192	0.0865	0.0151
293.15	0.1302	0.1129	0.1435	0.1047	0.0184
298.15	0.1556	0.1356	0.1718	0.1261	0.0224
303.15	0.1849	0.1619	0.2045	0.1513	0.0271
308.15	0.2186	0.1923	0.2421	0.1805	0.0328
313.15	0.2574	0.2273	0.2851	0.2145	0.0396
318.15	0.3019	0.2675	0.3341	0.2538	0.0478
323.15	0.3529	0.3136	0.3898	0.2991	0.0577
328.15	0.4112	0.3664	0.4529	0.3514	0.0696

Data sourced from a study on 4-methoxybenzoic acid and should be considered indicative for **2-Amino-4-methoxybenzoic acid**.[\[4\]](#)

Experimental Protocols

Determination of Solubility: The Shake-Flask Method

The equilibrium solubility of a compound can be reliably determined using the shake-flask method. This protocol is a standard and widely accepted procedure.

Materials and Equipment:

- High-purity **2-Amino-4-methoxybenzoic acid**
- Analytical grade solvents

- Analytical balance (± 0.1 mg)
- Thermostatic shaker or water bath
- Sealed glass vials
- Centrifuge
- Syringe filters (e.g., 0.45 μ m PTFE)
- High-Performance Liquid Chromatography (HPLC) system with a UV detector or a UV-Vis spectrophotometer

Procedure:

- **Preparation of Saturated Solution:** Add an excess amount of **2-Amino-4-methoxybenzoic acid** to a known volume of the selected solvent in a sealed vial. The presence of undissolved solid is crucial to ensure saturation.
- **Equilibration:** Place the sealed vials in a thermostatic shaker set at the desired temperature. Agitate the mixture for a sufficient duration (typically 24-72 hours) to allow the system to reach equilibrium.
- **Phase Separation:** After equilibration, cease agitation and allow the vials to rest at the set temperature for a period to permit the solid to settle.
- **Sample Collection and Preparation:** Carefully withdraw a sample of the supernatant and immediately filter it using a syringe filter to remove any undissolved particles.
- **Quantification:** Analyze the concentration of **2-Amino-4-methoxybenzoic acid** in the filtered solution using a validated analytical method such as HPLC or UV-Vis spectrophotometry. A pre-established calibration curve of the compound in the same solvent is used for quantification.

Synthesis of 2-Amino-4-methoxybenzoic acid

A common and efficient method for the synthesis of **2-Amino-4-methoxybenzoic acid** is through the hydrogenation of 4-Methoxy-2-nitrobenzoic acid.[5]

Materials and Equipment:

- 4-Methoxy-2-nitrobenzoic acid
- Methanol
- 10% Palladium on carbon (Pd/C) catalyst
- Hydrogen source (e.g., hydrogen gas cylinder or in-situ generation)
- Reaction flask
- Stirring apparatus
- Filtration apparatus (e.g., Celite or diatomaceous earth)
- Rotary evaporator

Procedure:

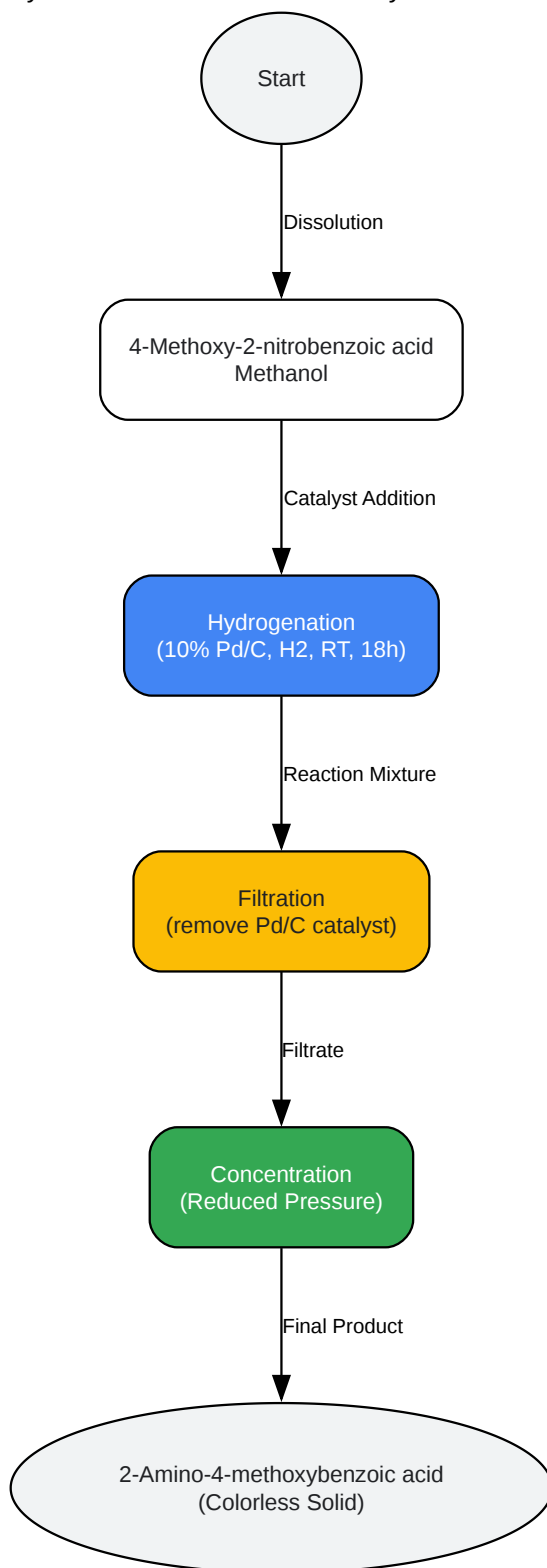
- Dissolve 4-Methoxy-2-nitrobenzoic acid in methanol within a suitable reaction flask.[\[5\]](#)
- Carefully add the 10% Pd/C catalyst to the solution.[\[5\]](#)
- Subject the mixture to hydrogenation. This is typically carried out at room temperature and atmospheric pressure for approximately 18 hours.[\[5\]](#)
- Upon completion of the reaction, filter the mixture through Celite or diatomaceous earth to remove the palladium catalyst.[\[5\]](#)
- Concentrate the filtrate to dryness using a rotary evaporator under reduced pressure to yield **2-Amino-4-methoxybenzoic acid** as a colorless solid.[\[5\]](#)

Mandatory Visualizations

Synthesis Workflow of 2-Amino-4-methoxybenzoic acid

The following diagram illustrates the key steps in the synthesis of **2-Amino-4-methoxybenzoic acid** from 4-Methoxy-2-nitrobenzoic acid.

Synthesis of 2-Amino-4-methoxybenzoic acid

[Click to download full resolution via product page](#)Caption: Synthesis of **2-Amino-4-methoxybenzoic acid**.

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